

Personal protective equipment for handling 1-Bromo-2,4-dichlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2,4-dichlorobenzene

Cat. No.: B072097

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Essential Safety and Handling Guide for 1-Bromo-2,4-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromo-2,4-dichlorobenzene** (CAS No. 1193-72-2). Adherence to these procedures is essential to ensure personal safety and proper management of this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **1-Bromo-2,4-dichlorobenzene**, a comprehensive personal protective equipment strategy is mandatory to minimize exposure. This compound is known to cause skin, eye, and respiratory irritation.^{[1][2][3]} The following PPE is required:

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are essential. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemically resistant gloves are required. While specific permeation data for **1-Bromo-2,4-dichlorobenzene** is limited, data for analogous compounds like 1,2-dichlorobenzene can be used as a guideline. Nitrile gloves may be suitable for incidental

contact but should be changed immediately upon contamination. For extended contact, heavier-duty gloves are recommended. Always inspect gloves for degradation or punctures before use.

- **Body Protection:** A flame-resistant lab coat, fully buttoned with long sleeves, is required. Long pants and closed-toe shoes are mandatory. For larger quantities or situations with a high splash potential, a chemical-resistant apron or suit is recommended.
- **Respiratory Protection:** All handling of **1-Bromo-2,4-dichlorobenzene** that may generate vapors or dusts should be conducted in a certified chemical fume hood.^[4] If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Glove Compatibility for Dichlorobenzenes

The following table summarizes the breakthrough times for various glove materials when exposed to dichlorobenzenes. This data should be used as a guide, and it is crucial to consult the glove manufacturer's specific chemical resistance data.

Glove Material	Thickness	Breakthrough Time (minutes)	Degradation	Rating
Nitrile	5 mil	< 15 (for splash protection)	Swelling, cracking	Not Recommended for Immersion
Neoprene	Standard	> 480	Slight swelling	Excellent
Viton®	Standard	> 480	None observed	Excellent
Butyl Rubber	Standard	> 480	None observed	Excellent

Note: Data is based on information for 1,2-dichlorobenzene and is intended for guidance only. Users should always consult the manufacturer's specific chemical resistance guide for the gloves they are using.

Operational Plan: Weighing and Dispensing

This protocol outlines the step-by-step procedure for safely weighing and dispensing **1-Bromo-2,4-dichlorobenzene**.

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible.
- Assemble all necessary materials: **1-Bromo-2,4-dichlorobenzene**, appropriate glassware, spatula, weighing paper or boat, and a sealable container for the dispensed chemical.
- Prepare a designated, labeled waste container for halogenated organic waste.[5][6][7]

2. Personal Protective Equipment (PPE) Donning:

- Put on a flame-resistant lab coat.
- Wear approved safety goggles and a face shield.
- Don the appropriate chemically resistant gloves (refer to the glove compatibility table).

3. Handling Procedure (Inside Chemical Fume Hood):

- Place the analytical balance and all necessary equipment inside the chemical fume hood.
- Carefully open the container of **1-Bromo-2,4-dichlorobenzene**.
- Using a clean spatula, transfer the desired amount of the chemical onto a weighing paper or into a weighing boat on the balance.
- Once the desired amount is weighed, securely close the primary container of **1-Bromo-2,4-dichlorobenzene**.
- Carefully transfer the weighed chemical into the designated receiving vessel.
- Clean any residual chemical from the spatula and work surface using a cloth lightly dampened with a suitable solvent (e.g., ethanol or isopropanol), and dispose of the cloth in the halogenated waste container.

4. Post-Handling:

- Securely seal the container with the dispensed chemical.
- Decontaminate the work area within the fume hood.
- Properly remove and dispose of gloves in the designated solid waste container.
- Wash hands thoroughly with soap and water.

Disposal Plan

All waste containing **1-Bromo-2,4-dichlorobenzene** must be treated as hazardous halogenated organic waste.[5][6][7]

1. Waste Segregation:

- Do not mix halogenated waste with non-halogenated waste.[5][6][7]
- Collect all materials contaminated with **1-Bromo-2,4-dichlorobenzene** (e.g., gloves, weighing paper, pipette tips) in a designated, clearly labeled, and sealed container for solid halogenated waste.
- Collect any liquid waste containing **1-Bromo-2,4-dichlorobenzene** in a separate, compatible, and clearly labeled container for liquid halogenated waste.

2. Container Management:

- Keep waste containers securely closed when not in use.[6]
- Store waste containers in a designated satellite accumulation area away from incompatible materials.[5]

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[5]
- Never dispose of **1-Bromo-2,4-dichlorobenzene** down the drain.[5][7]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **1-Bromo-2,4-dichlorobenzene**.

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